

A Technical Guide to the Commercial Availability of 2-Bromo-5-fluorophenol

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Compound of Interest

Compound Name: *2-Bromo-5-fluorophenol*

Cat. No.: *B114175*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial landscape for **2-Bromo-5-fluorophenol** (CAS No. 147460-41-1), a key building block in the synthesis of pharmaceuticals and agrochemicals.^[1] This document details major commercial suppliers, typical product specifications, and a standardized workflow for procurement.

Introduction to 2-Bromo-5-fluorophenol

2-Bromo-5-fluorophenol is a halogenated phenol recognized for its utility as a versatile intermediate in organic synthesis. The presence of both bromine and fluorine substituents enhances its reactivity, making it a valuable component in the development of novel, biologically active molecules.^[1] Its primary applications are found in pharmaceutical research, particularly in the synthesis of intermediates for drugs targeting neurological disorders, and in the formulation of agricultural chemicals like herbicides and fungicides.^[1]

Commercial Suppliers and Product Specifications

2-Bromo-5-fluorophenol is readily available from a variety of major chemical suppliers, ensuring a stable supply chain for research and development needs. Purity levels are typically offered at 97% or higher, with Gas Chromatography (GC) being a common method of analysis. The compound is generally supplied as a colorless to light yellow or orange liquid.^{[1][2][3][4]}

The following table summarizes the offerings from prominent suppliers for easy comparison.

| Supplier | Purity Specification | Available Quantities | CAS Number | Notes |
|-----------------------------|----------------------|-----------------------------|-------------|---|
| Thermo Scientific Chemicals | ≥96.0% (GC)[2] | 5 g, 25 g[2] | 147460-41-1 | Originally an Alfa Aesar product.[2] |
| Sigma-Aldrich (Merck) | 97% | 100 mg (via Fisher Sci.)[5] | 147460-41-1 | Form: liquid. |
| TCI America | >98.0% (GC)[3][4] | 5 g, 25 g[3] | 147460-41-1 | Appearance: Colorless to Yellow to Orange clear liquid.[3][4] |
| Chem-Impex | ≥ 98% (GC)[1] | Inquire for sizes | 147460-41-1 | Appearance: Light yellow to yellow to orange clear liquid.[1] |
| Manchester Organics | Inquire for purity | Inquire for sizes | 147460-41-1 | Bulk discounts may be available.[6] |
| Ruifu Chemical | >98.0% (GC)[7] | Inquire for sizes | 147460-41-1 | Manufacturer based in China.[7] |

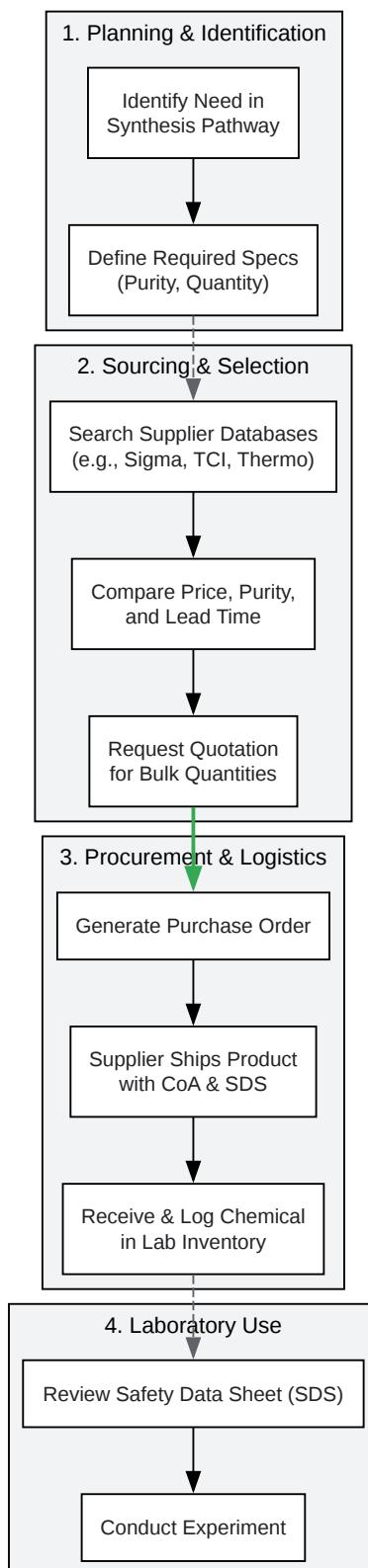
Physicochemical Properties

A summary of key physical and chemical properties is provided below, compiled from various supplier and database sources.

| Property | Value | Source |
|-------------------|--|---|
| Molecular Formula | C ₆ H ₄ BrFO | [1] [2] [8] |
| Molecular Weight | 191.00 g/mol | [1] [8] |
| Appearance | Clear colorless to pale yellow/orange liquid | [1] [2] [3] |
| Density | 1.717 g/mL at 25 °C | |
| Boiling Point | 184 - 186 °C | [1] |
| Refractive Index | n _{20/D} 1.553 | |
| Flash Point | 87 °C (188.6 °F) - closed cup | |

Standard Procurement Workflow

For researchers and drug development professionals, the process of acquiring a specialized chemical like **2-Bromo-5-fluorophenol** follows a structured pathway. This workflow ensures proper evaluation, safety compliance, and efficient integration into research activities.



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Caption: Logical workflow for the procurement of research chemicals.

Safety and Handling

According to aggregated GHS information, **2-Bromo-5-fluorophenol** is classified as causing skin and serious eye irritation.^[8] Appropriate personal protective equipment (PPE), including protective gloves and eyeshields, is recommended when handling this compound. It is designated as a combustible liquid and should be stored accordingly. Users must consult the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information before use.

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